

# Physical and chemical properties of 1-Bromo-2,3-dichlorobenzene

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## Compound of Interest

Compound Name: **1-Bromo-2,3-dichlorobenzene**

Cat. No.: **B155788**

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## An In-depth Technical Guide to 1-Bromo-2,3-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **1-Bromo-2,3-dichlorobenzene**. It includes detailed experimental protocols, reactivity information, and its application in scientific research, particularly in the development of pharmaceutical agents.

## Core Chemical and Physical Properties

**1-Bromo-2,3-dichlorobenzene** is a halogenated aromatic compound. Its basic structure consists of a benzene ring substituted with one bromine and two chlorine atoms.<sup>[1]</sup> This substitution pattern makes it a valuable intermediate in organic synthesis. The compound appears as a white to light yellow or cream-colored crystalline solid.<sup>[1][2]</sup>

## Physical and Chemical Data

The key quantitative properties of **1-Bromo-2,3-dichlorobenzene** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	56961-77-4	[2][3][4][5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrCl <sub>2</sub>	[3][4][5][8][9]
Molecular Weight	225.90 g/mol	[3][8][9][10]
Melting Point	56.0 - 62.0 °C	[2][11]
Boiling Point	243 °C at 765 mm Hg	[6]
Appearance	White to cream crystals or crystalline powder	[2]
Purity	Typically ≥97.5% (GC)	[2]
Solubility	Sparingly soluble in water	[1]
Storage Temperature	Room Temperature	[7]

## Synthesis and Experimental Protocols

The synthesis of **1-Bromo-2,3-dichlorobenzene** is a critical process for its application in further chemical reactions. Below is a detailed experimental protocol for its preparation.

### Synthesis from 2,3-Dichloroaniline

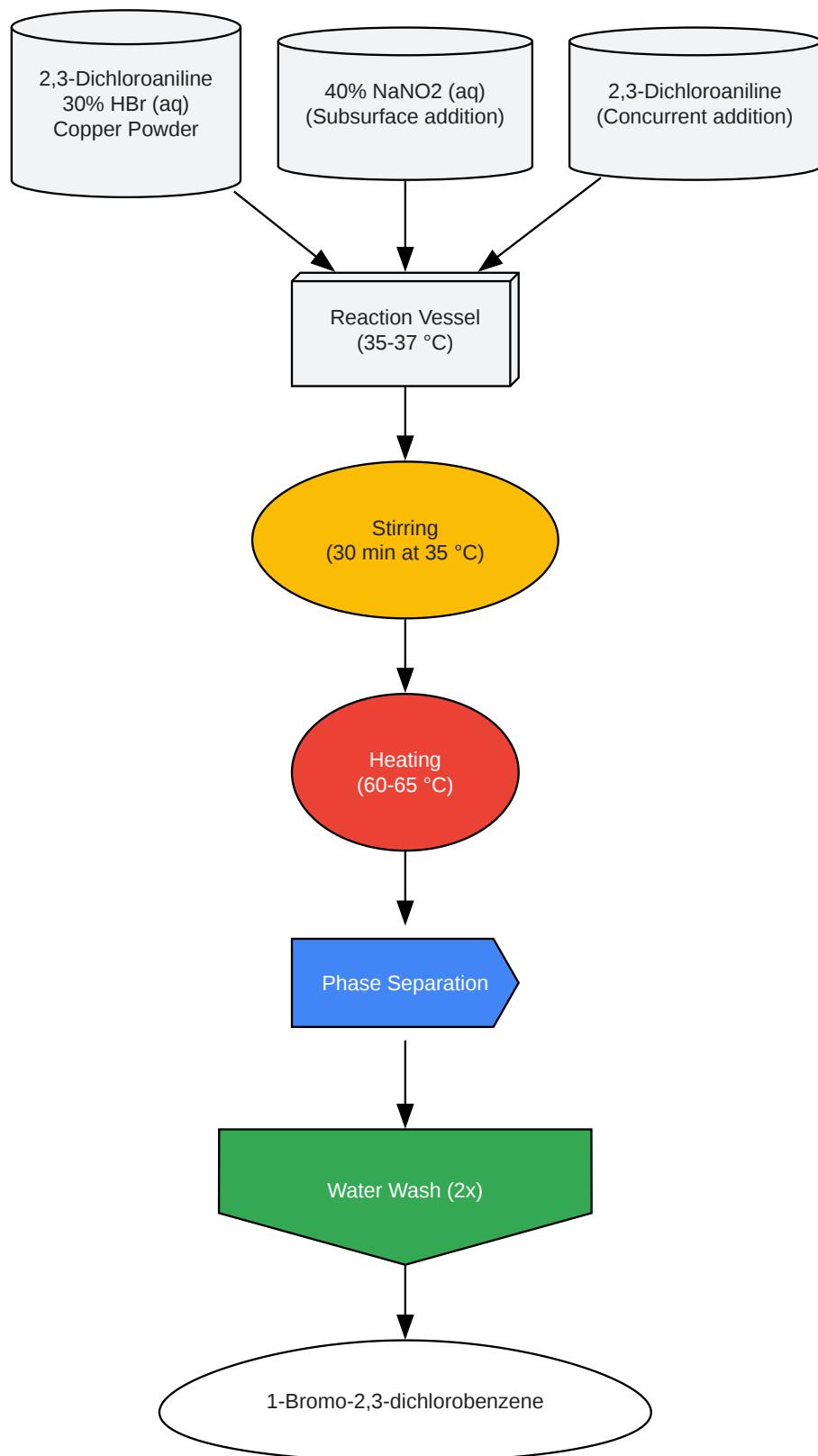
A common method for synthesizing **1-Bromo-2,3-dichlorobenzene** involves the diazotization of 2,3-dichloroaniline followed by a Sandmeyer-type reaction.

#### Experimental Protocol:

- Initial Mixture Preparation: Add 163 g (1.0 mol) of 2,3-dichloroaniline to a mixture of 3250 g of 30% hydrobromic acid (HBr) aqueous solution (12.0 mol) and 25.4 g of copper powder.[6]
- Diazotization: Stir the mixture at 35-37 °C for 15 minutes.[6] Slowly add 766 g of a 40% sodium nitrite (NaNO<sub>2</sub>) aqueous solution (4.44 mol) via subsurface addition over a period of 3 hours, maintaining the temperature.[6]

- Concurrent Addition: Simultaneously with the NaNO<sub>2</sub> addition, add another 489 g of 2,3-dichloroaniline (3.0 mol) over 2.5 hours at the same temperature.[6]
- Reaction Completion: After all additions are complete, continue stirring the reaction mixture at 35 °C for an additional 30 minutes.[6]
- Work-up: Heat the reaction mixture to 60-65 °C to separate the organic and aqueous phases.[6] Discard the aqueous phase.[6]
- Purification: Wash the crude product twice with 200 ml of water to yield the final product.[6]

This process is visualized in the workflow diagram below.

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Caption: Workflow for the synthesis of **1-Bromo-2,3-dichlorobenzene**.

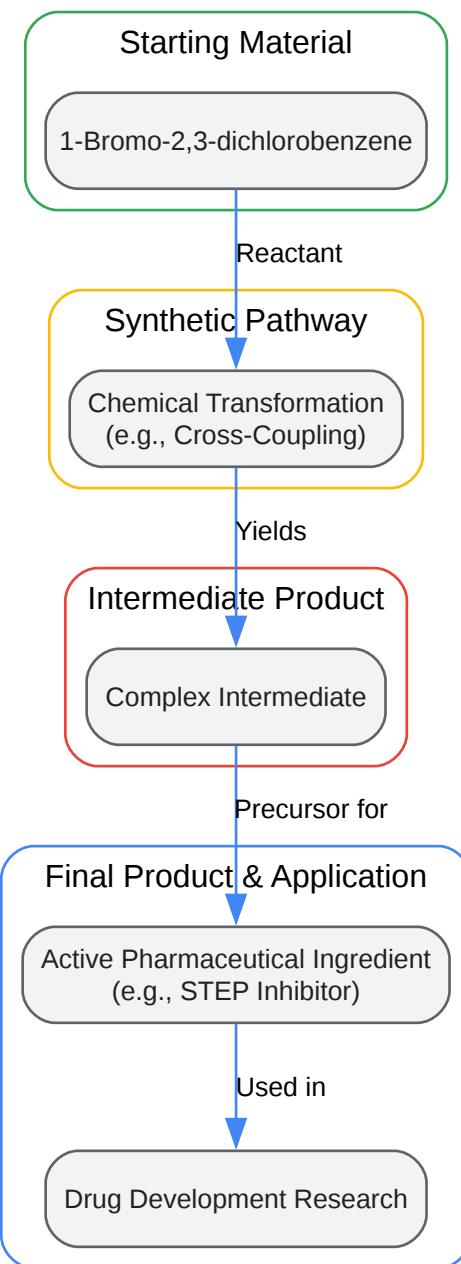
# Chemical Reactivity and Applications

**1-Bromo-2,3-dichlorobenzene** serves as a key building block in the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical industries.[\[1\]](#)

## Key Applications

- Pharmaceutical Intermediate: It is notably used in the preparation of selective nonpeptidic inhibitors of striatal-enriched protein tyrosine phosphatase (STEP).[\[3\]](#)[\[6\]](#) These inhibitors are of interest in drug development for treating neurological disorders.
- Agrochemicals and Dyes: The compound is also utilized as an intermediate in the manufacturing of pesticides, dyes, and fragrances.[\[1\]](#)
- Organic Synthesis: Its reactivity allows for a variety of chemical transformations, including cross-coupling reactions and nucleophilic substitutions, which are fundamental in creating novel organic compounds.

The logical relationship of its application in drug discovery is outlined in the following diagram.



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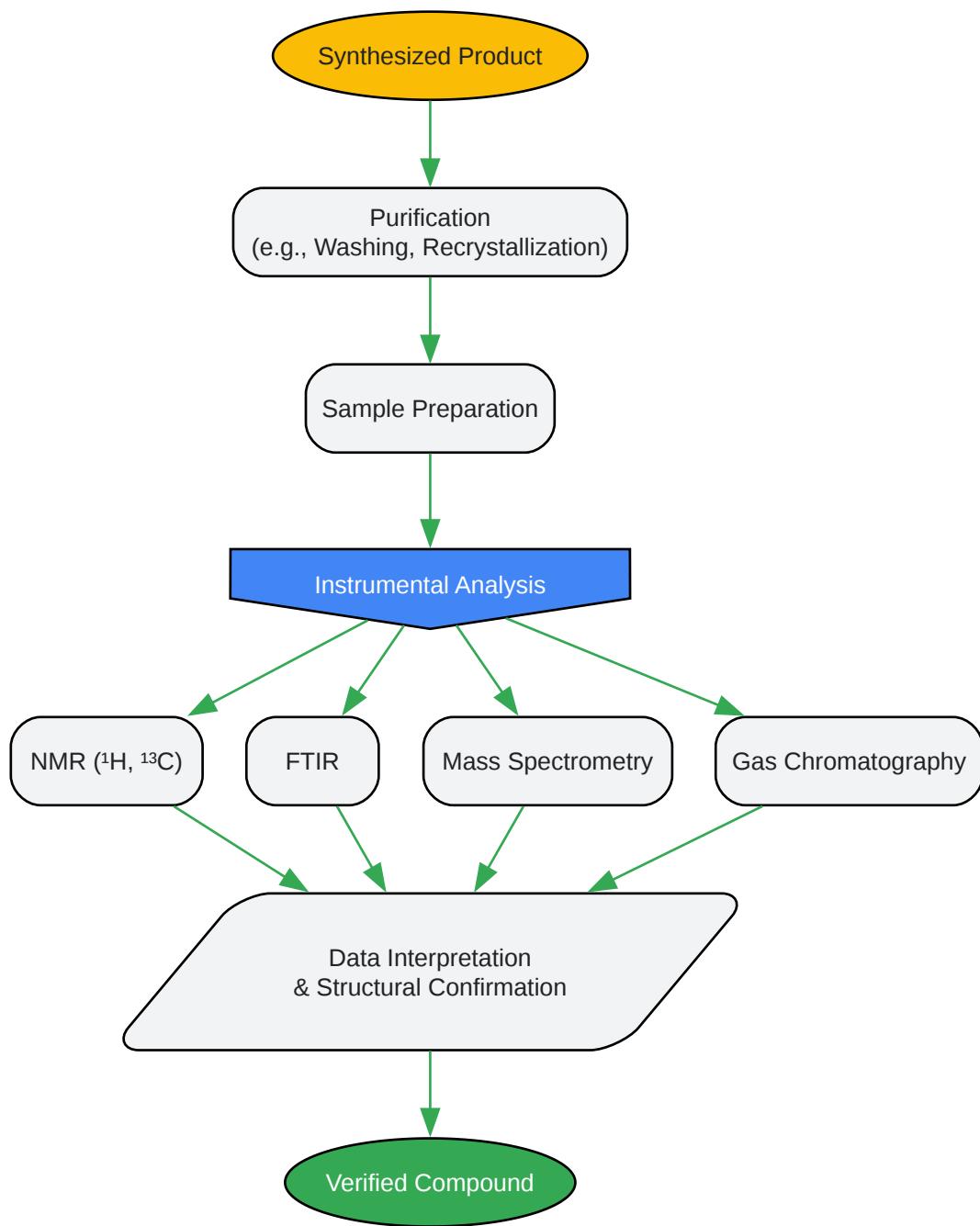
Caption: Role of **1-Bromo-2,3-dichlorobenzene** in drug development.

## Analytical Characterization

To confirm the identity and purity of **1-Bromo-2,3-dichlorobenzene**, several analytical techniques are employed. Spectral data is crucial for structural elucidation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are used to confirm the structure of the molecule.[8][12][13]
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups and the overall fingerprint of the compound.[14]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern, confirming the elemental composition.[5]
- Gas Chromatography (GC): GC is often used to determine the purity of the substance.[2]

The general workflow for analytical confirmation is shown below.



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Caption: Workflow for analytical characterization of the compound.

# Safety and Handling

Proper handling of **1-Bromo-2,3-dichlorobenzene** is essential due to its potential hazards.

## Hazard Identification

- Health Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[8][15] It may also be harmful if swallowed.[1]
- Signal Word: Warning.[7][15]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[7][15]

## Recommended Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[15]
- Ventilation: Use only outdoors or in a well-ventilated area.[15] Ensure eyewash stations and safety showers are nearby.[15]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.[1][15]
- Spills and First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1] If on skin, wash with plenty of soap and water.[15] If inhaled, move the person to fresh air.[15]

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